

Essential Safety and Handling Protocols for AT-035

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Compound of Interest

Compound Name: AT-035

Cat. No.: B1192210

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling and disposal of **AT-035** (CAS: 2099680-55-2). Given the limited publicly available hazard data for this compound, a cautious approach is paramount. All personnel must adhere to these guidelines to ensure a safe laboratory environment.

Hazard Assessment and Precautionary Approach

The Safety Data Sheet (SDS) for **AT-035** indicates that specific hazard classifications, including GHS pictograms and hazard statements, are not available.^[1] In such cases, it is crucial to handle the compound as potentially hazardous. Researchers should operate under the assumption that **AT-035** may possess unknown toxicological properties.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against potential exposure. The following table summarizes the required PPE for handling **AT-035**, based on available safety information and general laboratory best practices.^[1]

Body Part	Required Protection	Specifications and Best Practices
Eyes/Face	Safety Goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. [1]
Skin	Impervious Clothing & Gloves	Wear fire/flame resistant and impervious clothing. Handle with gloves that have been inspected for integrity prior to use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. Wash and dry hands thoroughly after handling. [1]
Respiratory	Respirator (if necessary)	Use a full-face respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [1]

Safe Handling and Operational Plan

Safe handling practices are critical to minimize the risk of exposure during experimental procedures.

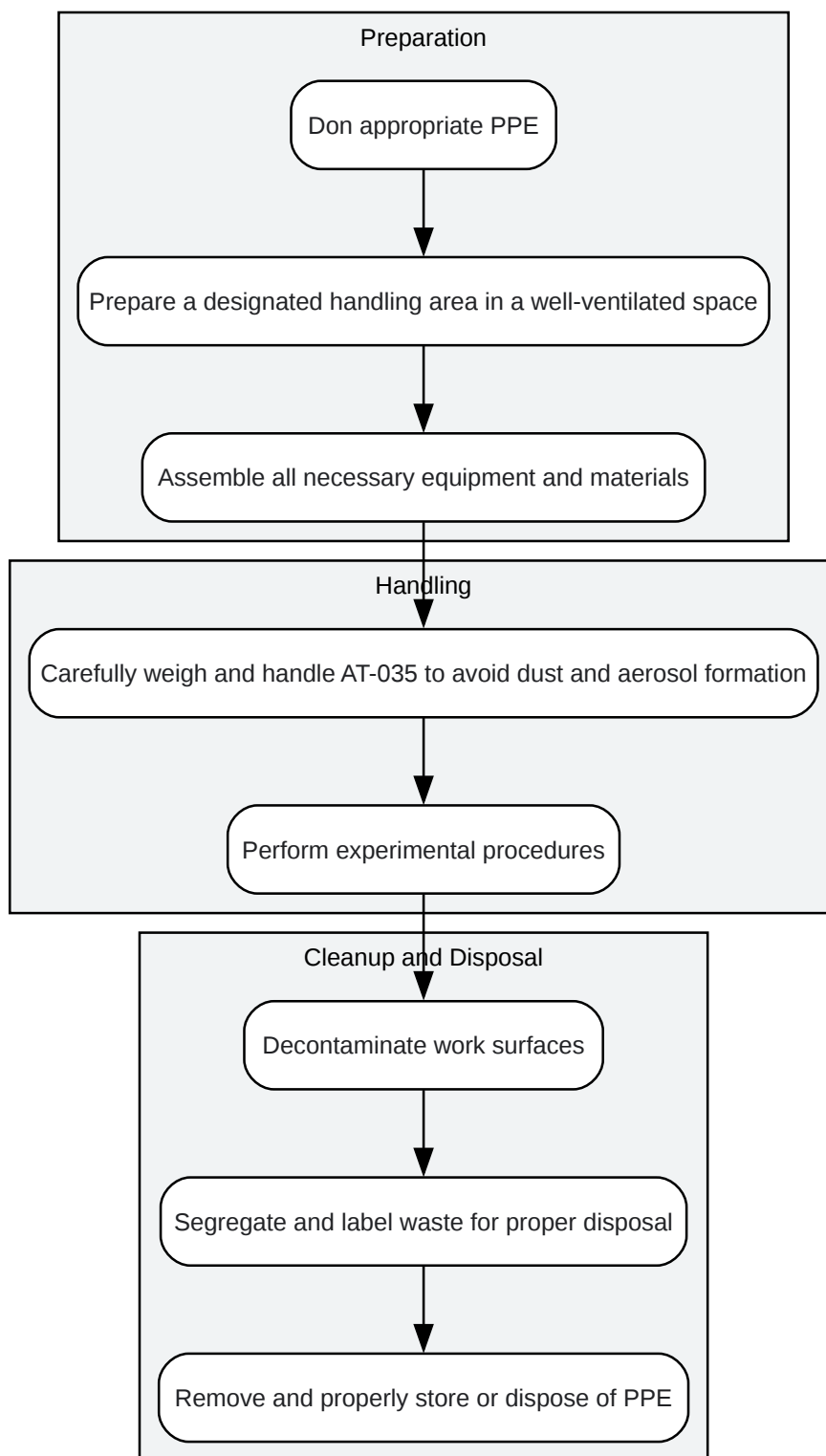
Engineering Controls

Control	Requirement
Ventilation	All handling of AT-035 must be conducted in a well-ventilated area. [1]
Containment	Avoid the formation of dust and aerosols. [1]

Procedural Guidance

A systematic workflow should be followed to ensure safety at each step of the experimental process.

Experimental Workflow for Handling AT-035



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Experimental Workflow for Handling AT-035

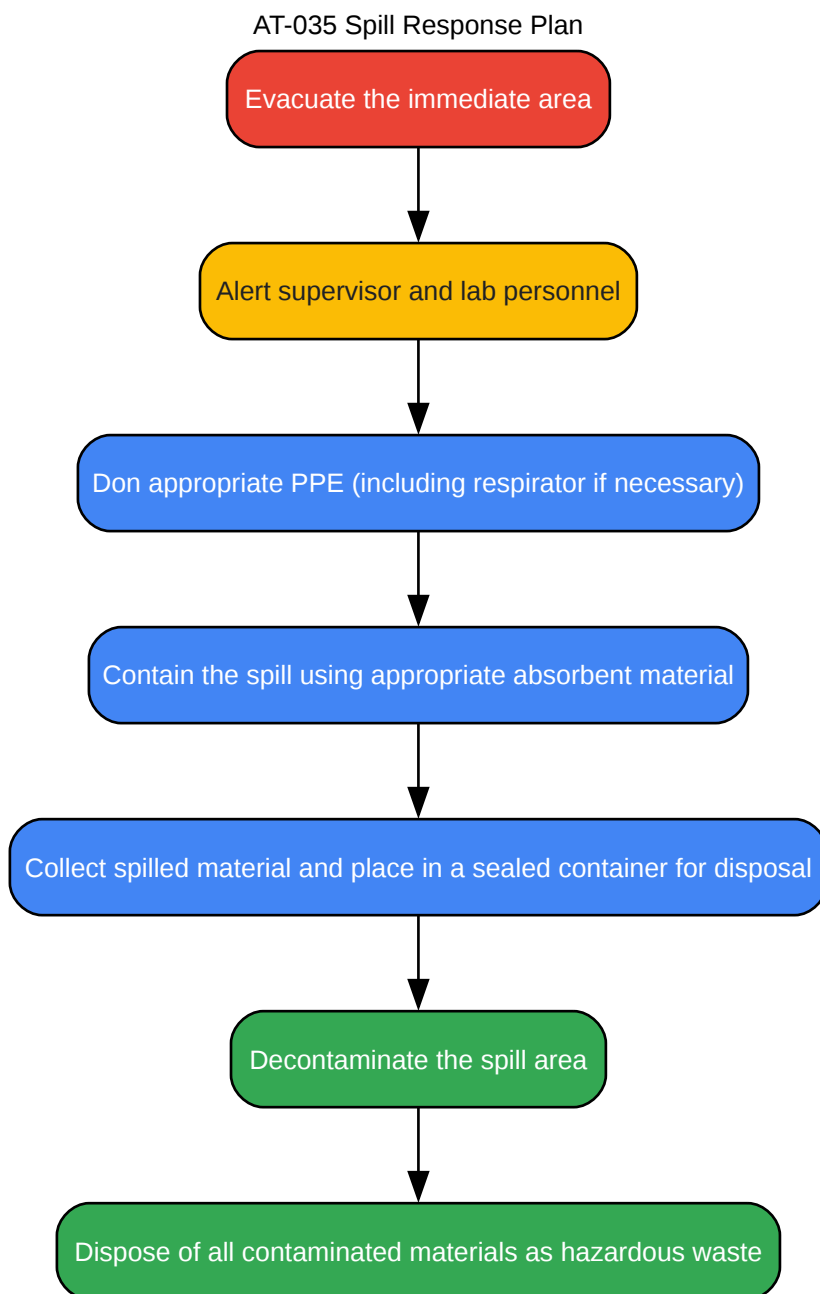
Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[1]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

Spill Response



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AT-035 Spill Response Plan

Disposal Plan

All waste containing **AT-035** must be treated as hazardous waste.

Waste Type	Disposal Method
Solid Waste	Collect in a suitable, closed, and labeled container.[1]
Liquid Waste	Do not discharge to sewer systems. Collect in a suitable, closed, and labeled container.[1]
Contaminated Materials	All contaminated PPE and spill cleanup materials should be disposed of as hazardous waste.

Final disposal should be conducted by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[1] Discharge into the environment must be avoided.[1]

Storage

Condition	Requirement
Container	Store in a tightly closed container.[1]
Environment	Keep in a dry, cool, and well-ventilated place.[1]
Incompatibilities	Store apart from foodstuff containers or incompatible materials.[1]

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References

- 1. Safety First: Best Practices for Handling Research Chemicals - Omega Chemicals [omegachems.site]
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